

A Technical Guide to the Chemical Properties of Vorinostat-d5

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Compound of Interest

Compound Name: Vorinostat-d5

Cat. No.: B021379

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core chemical properties of **Vorinostat-d5**, a deuterated analog of the histone deacetylase (HDAC) inhibitor Vorinostat. This document is intended to serve as a valuable resource for researchers, scientists, and professionals involved in drug development and analytical studies.

Chemical and Physical Properties

Vorinostat-d5, also known as SAHA-d5, is a stable isotope-labeled version of Vorinostat (Suberoylanilide Hydroxamic Acid). The deuterium labeling makes it a suitable internal standard for quantification of Vorinostat in biological samples using mass spectrometry.^[1]

Property	Value	Source
Molecular Formula	C ₁₄ H ₁₅ D ₅ N ₂ O ₃	[2]
Molecular Weight	269.35 g/mol	[2][3]
Appearance	White Solid	[2][4]
Melting Point	159-162°C	[2]
Chemical Purity (by HPLC)	≥95% - 98%	[2][4]
Isotopic Purity (Isotopic Enrichment)	≥98% - ≥99% deuterated forms (d ₁ -d ₅)	[2][4][5]
IUPAC Name	N'-hydroxy-N-(2,3,4,5,6-pentadeuteriophenyl)octanedia mide	[2][3]
Synonyms	SAHA-d5, Suberoylanilide hydroxamic acid-d5	[2][3]
Storage Temperature	-20°C	[2]

Solubility

The solubility of **Vorinostat-d5** is a critical parameter for its use in various experimental settings.

Solvent	Solubility	Source
Acetonitrile	Soluble / Slightly Soluble	[2][5]
DMSO (Dimethyl Sulfoxide)	Soluble / Slightly Soluble	[2][4][5]
Methanol	Soluble	[2]

The non-deuterated form, Vorinostat, has low aqueous solubility.[6]

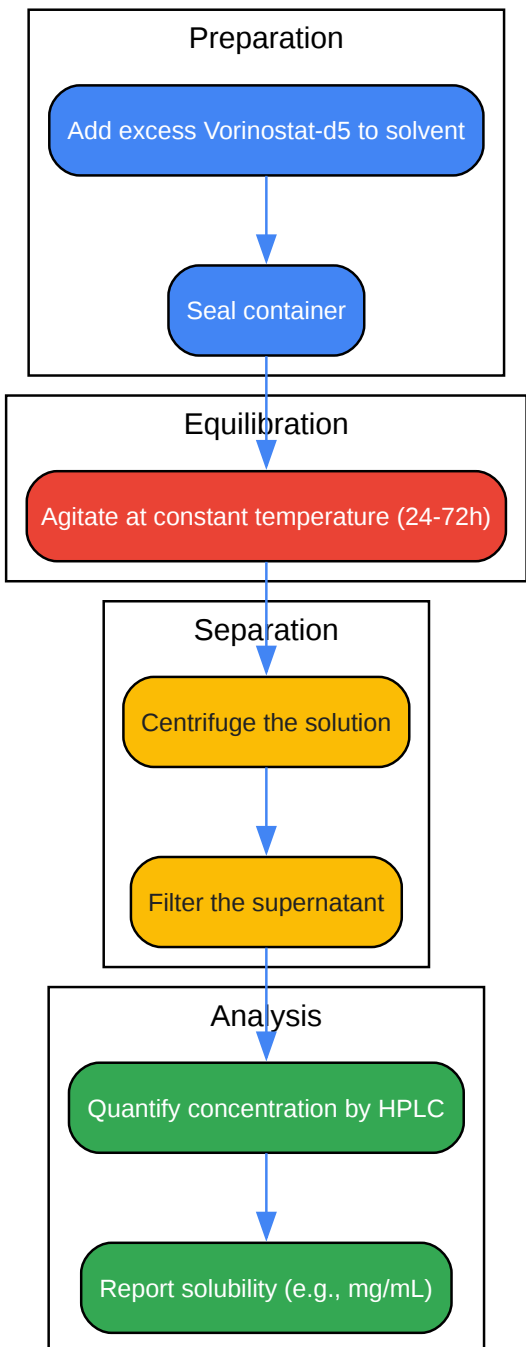
Experimental Protocols

The equilibrium solubility of **Vorinostat-d5** can be determined using the widely accepted shake-flask method.^[7]

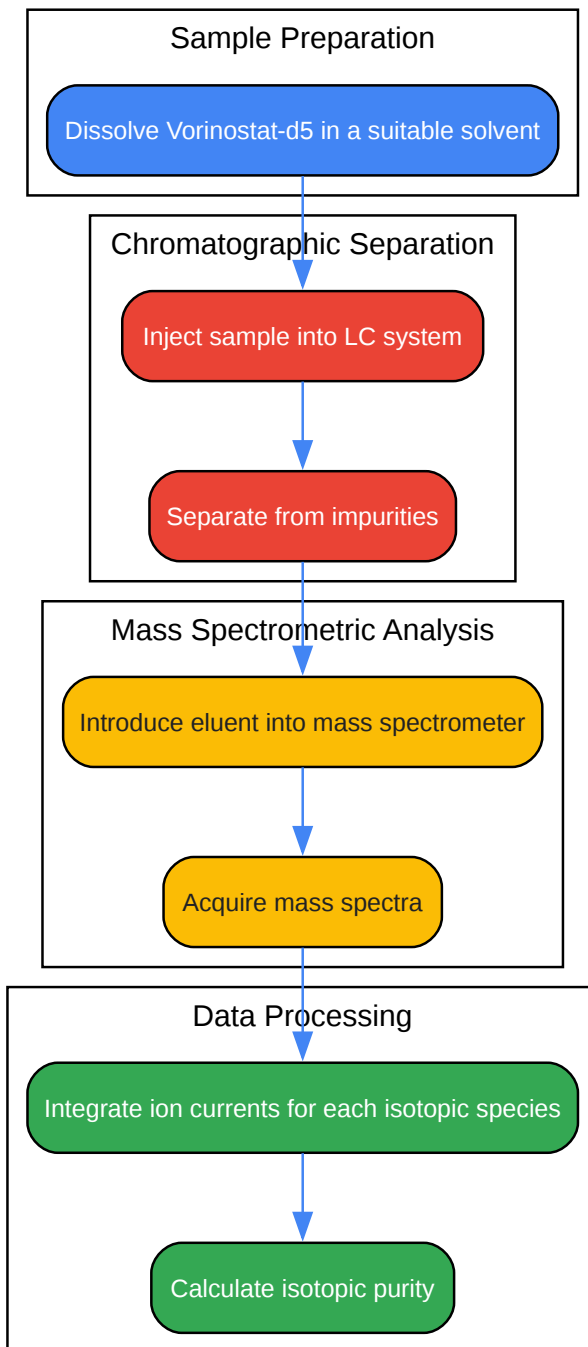
Methodology:

- **Preparation of a Saturated Solution:** An excess amount of solid **Vorinostat-d5** is added to a known volume of the desired solvent (e.g., Acetonitrile, DMSO, Methanol) in a sealed container.
- **Equilibration:** The container is agitated at a constant temperature for an extended period (typically 24-72 hours) to ensure equilibrium is reached between the dissolved and undissolved solute.^[7]
- **Phase Separation:** The undissolved solid is separated from the saturated solution by centrifugation, followed by filtration through a chemically inert filter (e.g., PTFE syringe filter).^[7]
- **Quantification:** The concentration of **Vorinostat-d5** in the clear filtrate is determined using a suitable analytical technique, such as High-Performance Liquid Chromatography (HPLC). A calibration curve generated from standard solutions of known concentrations is used for accurate quantification.^[7]
- **Data Reporting:** Solubility is typically reported in units of mass per volume (e.g., mg/mL) or molarity (mol/L) at the specified temperature.^[7]

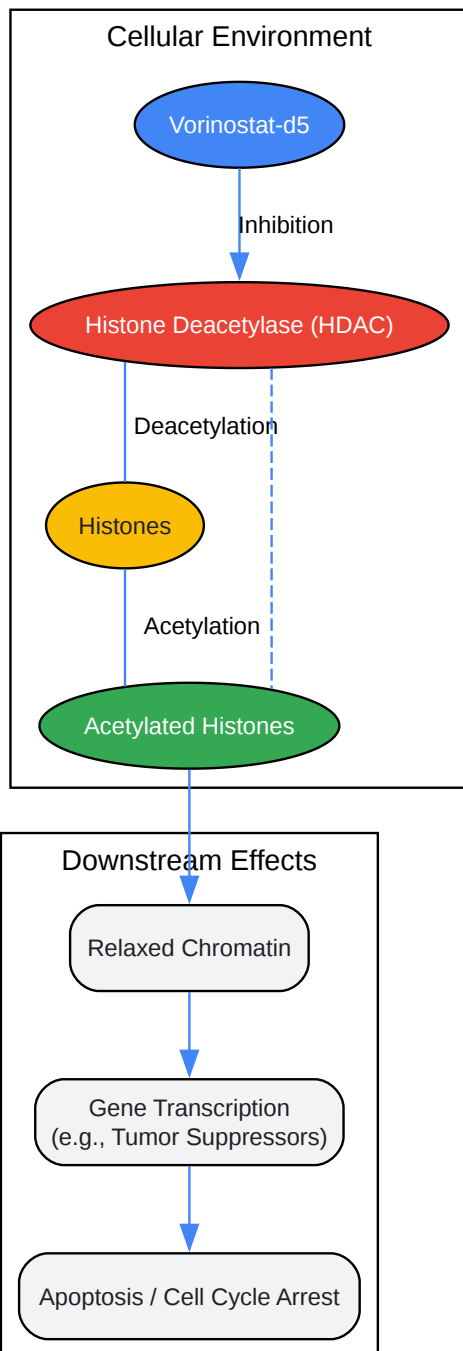
Workflow for Solubility Determination



Workflow for Isotopic Purity Determination



Vorinostat Mechanism of Action



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References

- 1. veeprho.com [veeprho.com]
- 2. bocsci.com [bocsci.com]
- 3. citeab.com [citeab.com]
- 4. Purchase [D5]-Vorinostat [nucleosyn.com]
- 5. caymanchem.com [caymanchem.com]
- 6. Vorinostat with Sustained Exposure and High Solubility in Poly(ethylene glycol)-b-poly(DL-lactic acid) Micelle Nanocarriers: Characterization and Effects on Pharmacokinetics in Rat Serum and Urine - PMC [pmc.ncbi.nlm.nih.gov]
- 7. benchchem.com [benchchem.com]
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